

An In-depth Technical Guide to Ethyl Vanillin Isobutyrate

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Compound of Interest

Compound Name: Ethyl vanillin isobutyrate

Cat. No.: B070703

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl vanillin isobutyrate**, a significant compound in flavor and fragrance chemistry. This document details its core physicochemical properties, outlines a standard synthesis protocol, and presents a logical workflow for its preparation, catering to the needs of researchers and professionals in drug development and related scientific fields.

Core Physicochemical Data

Ethyl vanillin isobutyrate is a synthetic ester derivative of ethyl vanillin, valued for its enhanced stability and sensory profile.^[1] A summary of its key quantitative data is presented below for clear reference and comparison.

Property	Value	Reference
Molecular Formula	C13H16O4	[2][3][4][5]
Molecular Weight	236.26 g/mol	[2][3][4][5]
CAS Number	188417-26-7	[2][3]
IUPAC Name	(2-ethoxy-4-formylphenyl) 2-methylpropanoate	[1][2][4]
Appearance	White to light yellow powder	[4][5]
Melting Point	57.0 °C	[4][6]
Boiling Point	328.5 ± 27.0 °C (Predicted)	[5]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[2][3][4]

Experimental Protocol: Synthesis of Ethyl Vanillin Isobutyrate

The synthesis of **ethyl vanillin isobutyrate** is typically achieved through the esterification of ethyl vanillin with an isobutyrylating agent. The following protocol details a common laboratory-scale synthesis.

Objective: To synthesize **ethyl vanillin isobutyrate** from ethyl vanillin and isobutyric anhydride.

Materials:

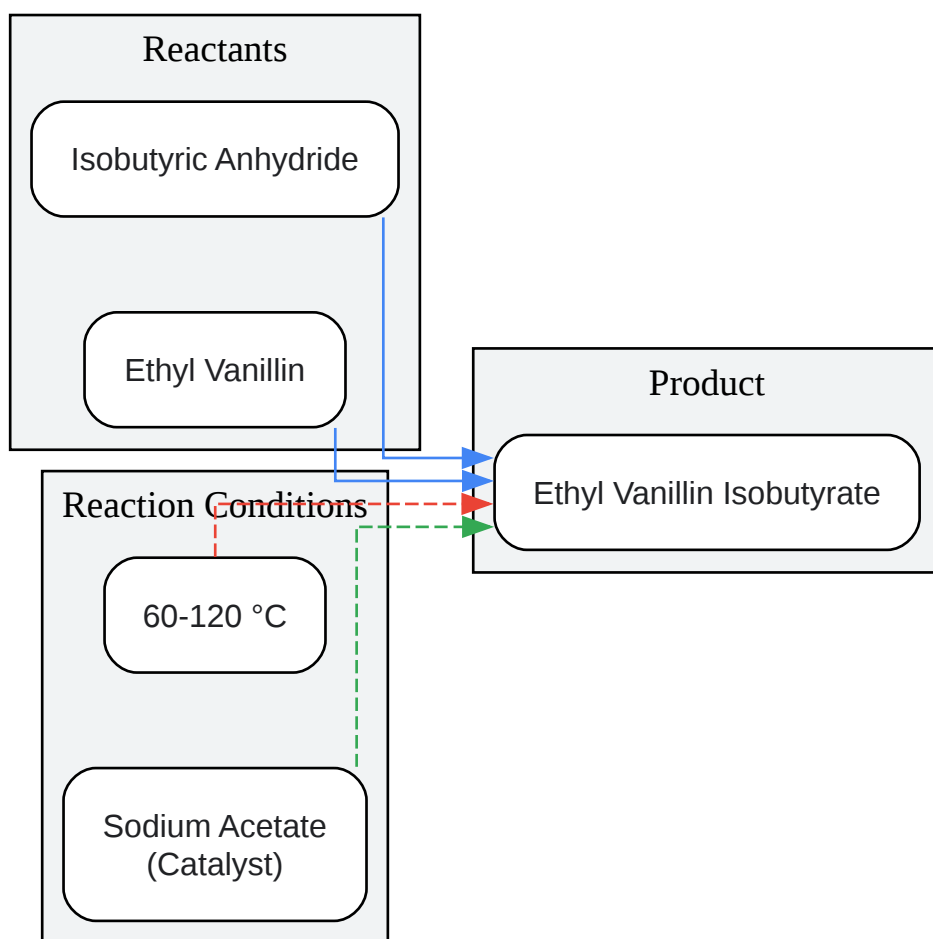
- Ethyl vanillin (3-ethoxy-4-hydroxybenzaldehyde)
- Isobutyric anhydride
- Sodium acetate (catalyst)
- Methanol-water or ethanol-water mixed solvent
- Standard laboratory glassware and apparatus for heating, stirring, and filtration

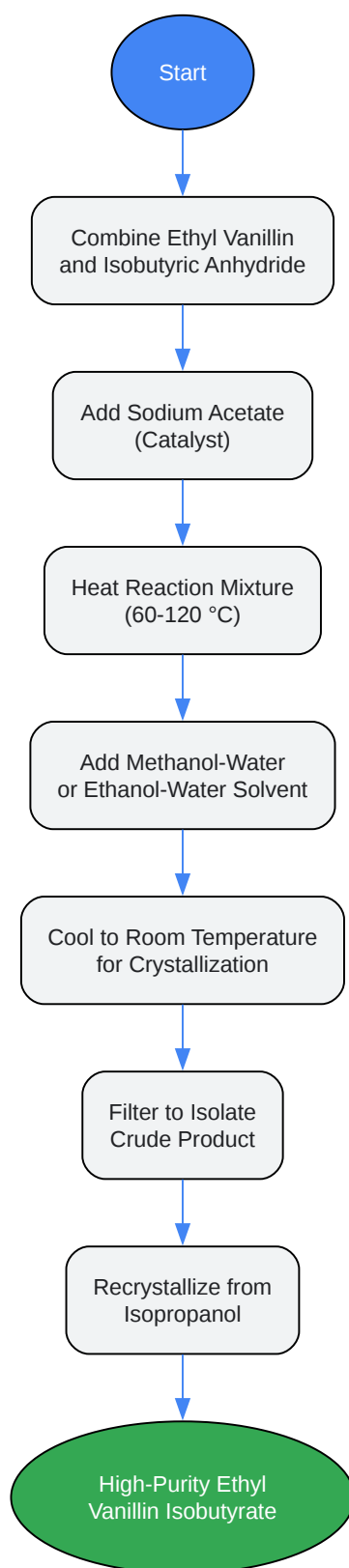
Procedure:

- **Reaction Setup:** In a suitable reaction vessel, combine ethyl vanillin and isobutyric anhydride.
- **Catalysis:** Introduce a catalytic amount of an alkali metal salt of a lower carboxylic acid, such as sodium acetate.^[7]
- **Heating:** Heat the reaction mixture to a temperature between 60°C and 120°C.^[7] The reaction is typically maintained at 80-90°C.^[7]
- **Reaction Monitoring:** Monitor the progress of the reaction. The reaction time is generally short.^[7]
- **Work-up:** Upon completion of the reaction, add a methanol-water or ethanol-water mixed solvent to the reaction mixture.^[7]
- **Crystallization:** Allow the mixture to cool to room temperature to facilitate the crystallization of the product, **ethyl vanillin isobutyrate**.^[7]
- **Isolation:** Isolate the crystals by filtration.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent, such as isopropanol, to yield high-purity **ethyl vanillin isobutyrate**.^[6]

Logical and Experimental Workflow

The following diagrams illustrate the chemical synthesis pathway and a typical experimental workflow for the preparation and purification of **ethyl vanillin isobutyrate**.





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